

Cavidine controlled substance regulations

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cavidine

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U.S. Controlled Substance Schedules

Controlled substances are categorized into five schedules (I-V) based on their potential for abuse, accepted medical use, and safety or dependence liability [1] [2]. The following table summarizes these schedules with examples relevant to researchers.

Schedule	Potential for Abuse	Accepted Medical Use?	Dependence Liability	Example Substances
Schedule I	High	No [2]	--	Heroin, LSD, Marijuana (Cannabis) [2]
Schedule II	High	Yes (with severe restrictions) [2]	Severe psychological or physical [1]	Fentanyl, Methadone, Oxycodone, Amphetamine [2]
Schedule III	Less than I/II [1]	Yes	Moderate or low physical; high psychological [1]	Products containing ≤ 90 mg codeine/dosage unit (e.g., Tylenol with Codeine), ketamine [2]
Schedule IV	Low relative to III [1]	Yes	Limited relative to III [1]	Benzodiazepines (e.g., diazepam, alprazolam) [2]

Schedule	Potential for Abuse	Accepted Medical Use?	Dependence Liability	Example Substances
Schedule V	Low relative to IV [1]	Yes	Limited relative to IV [1]	Cough preparations containing ≤200mg codeine/100ml or 100g (e.g., Robitussin AC) [2]

FAQ & Troubleshooting Guide for Researchers

► Regulatory Status & Verification

- **Q: Is Cavidine a controlled substance?**

- **A:** The name "**Cavidine**" does not appear in the current official lists of controlled substances [2]. However, this does not guarantee it is unregulated. A substance may be treated as a controlled substance for criminal prosecution if it is a **controlled substance analogue** [2].

- **Q: What is a controlled substance analogue?**

- **A:** Also known as "designer drugs," these are substances that are:
 - Intended for human consumption.
 - Structurally **substantially similar** to the chemical structure of a Schedule I or II controlled substance.
 - Have an effect on the central nervous system that is **substantially similar** to or greater than that of a Schedule I or II controlled substance [2].

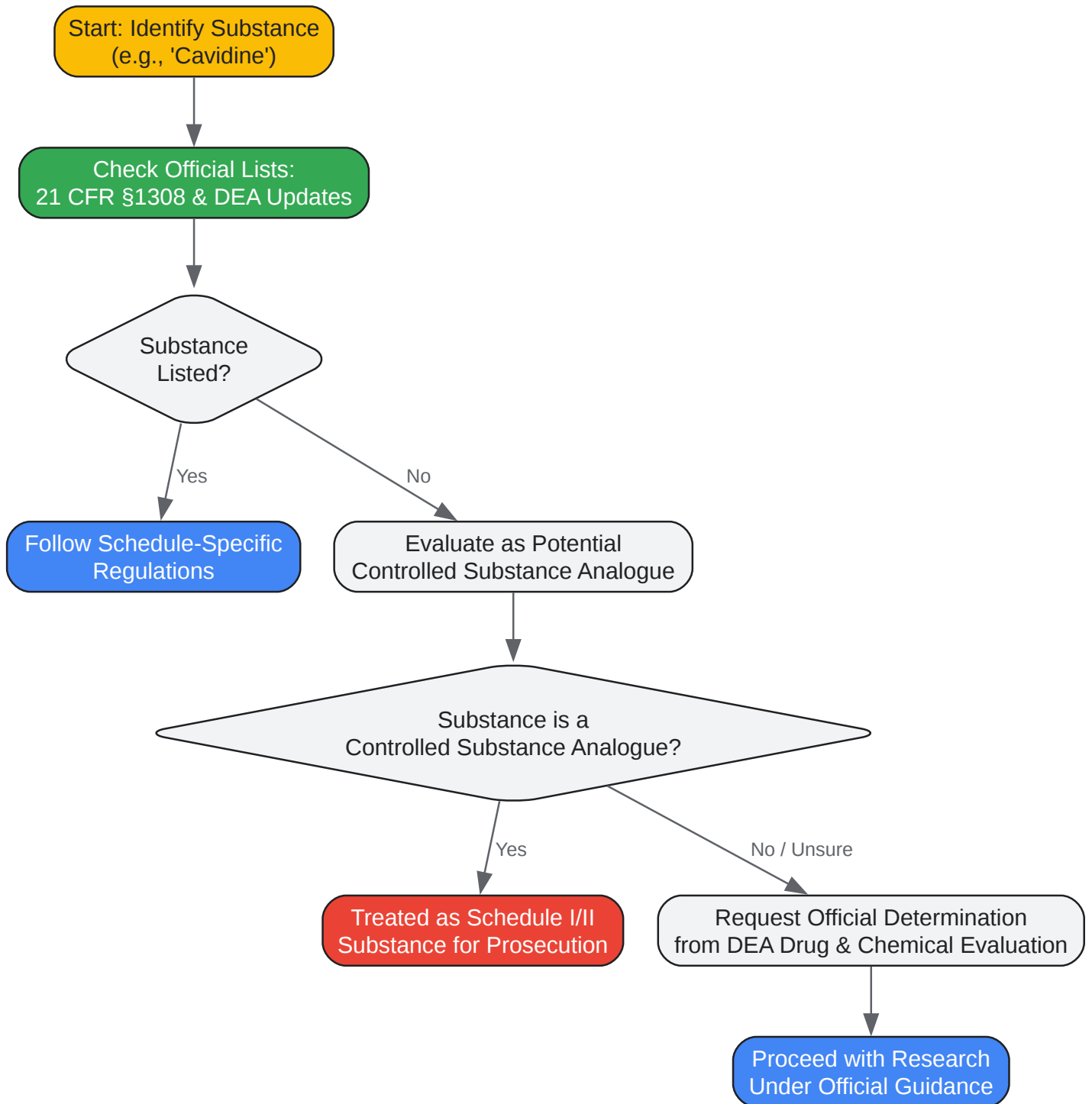
► Compliance & Best Practices

- **Q: What should our lab do if a substance is not listed?**

- **A:** To ensure compliance and avoid legal risk, you should take the following proactive step:
 - **Obtain an Official Determination:** Write to the **DEA, Drug and Chemical Evaluation Section (DRE), Diversion Control Division**, at 8701 Morrisette Drive, Springfield, Virginia 22152, to request an official determination on the status of **Cavidine** [2]. This is the most reliable way to confirm its legal status.

- **Q: Are there specific labeling requirements for dispensing controlled substances in research?**
 - **A:** Yes. When a controlled substance listed in Schedule II, III, or IV is dispensed to a patient (which could include a clinical trial participant), the label must contain the warning: **"Caution: Federal law prohibits the transfer of this drug to any person other than the patient for whom it was prescribed."** A Spanish-language version is also specified in the regulations. This requirement is waived for "blind" clinical investigations [3].

To help visualize the decision-making process for verifying a substance's status, the following workflow outlines the key steps:



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Key Considerations for Experimental Protocols

While the search results did not contain specific experimental protocols for **Cavidine**, here are critical regulatory points to integrate into your research methodology:

- **Documentation:** Maintain meticulous records of the DEA's determination letter, drug sourcing, storage, and usage in your experimental logs.
- **Secure Storage:** If **Cavidine** is determined to be controlled, it must be stored in a secure, locked cabinet in accordance with DEA regulations for its specific schedule.
- **Handling & Disposal:** Develop and document specific Standard Operating Procedures (SOPs) for the handling, administration, and disposal of the substance, adhering to all federal and institutional guidelines.

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References

1. 21 U.S. Code § 812 - Schedules of controlled substances | U.S. Code | US Law | LII / Legal Information Institute [law.cornell.edu]
2. Diversion Control Division | Controlled Substance Schedules [deadiversion.usdoj.gov]
3. eCFR :: 21 CFR Part 290 -- Controlled Drugs [ecfr.gov]

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